

CAS number for 3-Amino-1-benzylpyrrolidine-3-carboxylic acid.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Amino-1-benzylpyrrolidine-3-carboxylic acid

Cat. No.: B115472

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An In-Depth Technical Guide to **3-Amino-1-benzylpyrrolidine-3-carboxylic acid**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **3-Amino-1-benzylpyrrolidine-3-carboxylic acid**, a pyrrolidine derivative with potential applications in pharmaceutical research and organic synthesis. This guide consolidates available data on its chemical properties, potential synthesis routes, and biological significance, presented in a format tailored for scientific and research audiences.

Chemical Identification and Properties

3-Amino-1-benzylpyrrolidine-3-carboxylic acid is a substituted amino acid built on a pyrrolidine scaffold. The pyrrolidine ring is a five-membered nitrogen-containing heterocycle that is a common structural motif in medicinal chemistry due to its favorable physicochemical properties and ability to serve as a versatile scaffold.^{[1][2]}

Table 1: Compound Identification

Identifier	Value
Compound Name	3-Amino-1-benzylpyrrolidine-3-carboxylic acid
CAS Number	145602-87-5[3][4][5][6][7]
Synonyms	3-Amino-1-(phenylmethyl)-3-pyrrolidinecarboxylic acid[4]

Table 2: Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₆ N ₂ O ₂	[8]
Molecular Weight	220.27 g/mol	[8]
Canonical SMILES	<chem>C1CN(CC1(C(=O)O)N)CC2=C</chem> <chem>C=CC=C2</chem>	[8]
InChI Key	IXBOFOMZFBVXPTF- UHFFFAOYSA-N	[8]
Predicted XlogP	-1.9	[8]
Purity	96%+	[3]

Table 3: Predicted Mass Spectrometry Data (Collision Cross Section)

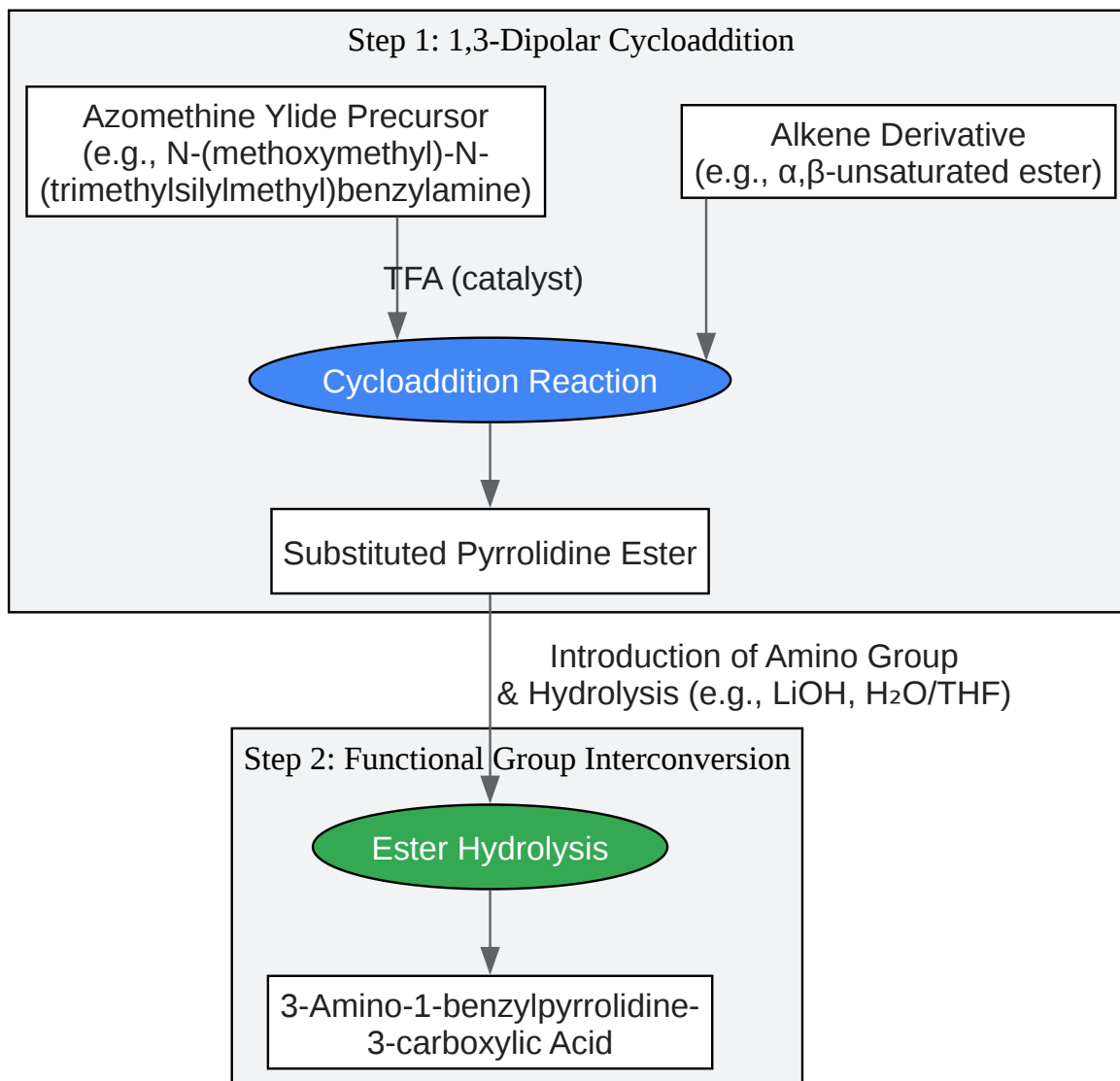
Adduct	m/z	Predicted CCS (Å²)
[M+H] ⁺	221.12847	149.5
[M+Na] ⁺	243.11041	155.4
[M-H] ⁻	219.11391	152.9
[M+NH ₄] ⁺	238.15501	168.7
[M+K] ⁺	259.08435	152.3

Data sourced from
PubChemLite, calculated using
CCSbase.[8]

Synthesis and Experimental Protocols

The synthesis of substituted pyrrolidine-3-carboxylic acids can be achieved through various organic synthesis strategies. A common approach involves multi-step reactions starting from readily available precursors. While a specific, validated protocol for **3-Amino-1-benzylpyrrolidine-3-carboxylic acid** is not widely published, a plausible synthetic route can be derived from established methods for analogous structures, such as 1,3-dipolar cycloadditions.[2][9]

A generalized workflow for the synthesis is outlined below.



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Caption: Generalized synthetic workflow for pyrrolidine-3-carboxylic acid derivatives.

General Experimental Protocol (Hypothetical)

The following protocol is a generalized representation based on synthetic methods for similar compounds and should be adapted and optimized for specific laboratory conditions.[2][9]

- 1,3-Dipolar Cycloaddition:

- To a solution of an appropriate alkene derivative (e.g., methyl 2-acetamidoacrylate) in a suitable solvent like dichloromethane (DCM), add a catalytic amount of trifluoroacetic acid (TFA).
- Add the azomethine ylide precursor (e.g., N-(methoxymethyl)-N-(trimethylsilylmethyl)benzylamine) dropwise at room temperature.
- Stir the reaction mixture overnight.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction, perform an aqueous work-up, and extract the product with an organic solvent.
- Purify the resulting pyrrolidine ester intermediate using column chromatography.
- Hydrolysis to Carboxylic Acid:
 - Dissolve the purified pyrrolidine ester in a mixture of tetrahydrofuran (THF) and water.
 - Add an excess of a base, such as lithium hydroxide (LiOH), to the solution.
 - Stir the mixture at room temperature until the hydrolysis is complete (monitored by TLC).
 - Acidify the reaction mixture with a suitable acid (e.g., HCl) to protonate the carboxylate.
 - Extract the final product, **3-Amino-1-benzylpyrrolidine-3-carboxylic acid**, with an appropriate organic solvent.
 - Dry the organic layer, concentrate it under reduced pressure, and purify the final compound, if necessary, by recrystallization or chromatography.

Biological Significance and Potential Applications

While specific biological activity data for **3-Amino-1-benzylpyrrolidine-3-carboxylic acid** is limited in publicly accessible literature, the pyrrolidine scaffold is of significant interest in drug discovery.^[2] Compounds with similar structures, such as 4-benzylpyrrolidine-3-carboxylic acid

derivatives, have been identified as potent agonists for peroxisome proliferator-activated receptors (PPARs).[2]

PPARs are nuclear receptors that play a crucial role in regulating glucose metabolism and lipid metabolism. Agonists of PPAR α and PPAR γ are used in the treatment of dyslipidemia and type 2 diabetes. The potential for this class of compounds to interact with such biological targets makes them valuable for further investigation in metabolic disease research.

Potential Signaling Pathway: PPAR Agonism

The diagram below illustrates the general mechanism of action for a PPAR agonist.

Caption: Potential mechanism of action via PPAR signaling pathway.

Conclusion

3-Amino-1-benzylpyrrolidine-3-carboxylic acid (CAS: 145602-87-5) is a compound of interest for chemical and pharmaceutical research. Its structure, based on the versatile pyrrolidine scaffold, suggests potential for biological activity. While detailed experimental and biological data are sparse, this guide provides a foundational understanding based on its chemical properties and the activities of structurally related molecules. The outlined synthetic strategies and potential biological pathways, such as PPAR agonism, offer a starting point for researchers and drug developers interested in exploring the therapeutic potential of this and similar compounds. Further empirical studies are necessary to fully characterize its properties and validate its potential applications.

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- To cite this document: BenchChem. [CAS number for 3-Amino-1-benzylpyrrolidine-3-carboxylic acid.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b115472#cas-number-for-3-amino-1-benzylpyrrolidine-3-carboxylic-acid]

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